

Spectroscopic Characterization of 2-(Difluoromethyl)thiazole: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-(Difluoromethyl)thiazole

CAS No.: 2149601-66-9

Cat. No.: B2828596

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Introduction

2-(Difluoromethyl)thiazole is a heterocyclic compound of increasing interest in medicinal chemistry and materials science. The incorporation of a difluoromethyl (-CHF₂) group into the thiazole scaffold can significantly modulate its physicochemical properties, including lipophilicity, metabolic stability, and hydrogen bond donating capacity. As such, a thorough understanding of its structural and electronic characteristics is paramount for its effective application.

This technical guide provides a comprehensive overview of the expected spectroscopic signature of **2-(Difluoromethyl)thiazole**. Due to the limited availability of published experimental data for this specific parent compound, this guide will leverage established principles of spectroscopy and data from closely related analogs to predict and interpret its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This

approach offers a robust framework for researchers involved in the synthesis and characterization of novel thiazole derivatives.

Predicted Spectroscopic Data and In-Depth Interpretation

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. For **2-(Difluoromethyl)thiazole**, a combination of ^1H , ^{13}C , and ^{19}F NMR experiments would provide a complete picture of its molecular framework.

The proton NMR spectrum of **2-(Difluoromethyl)thiazole** is expected to be relatively simple, exhibiting signals for the thiazole ring protons and the proton of the difluoromethyl group.

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (Hz)
H-4	~7.8 - 8.0	Doublet (d)	$J_{\text{H4-H5}} \approx 3\text{-}4\text{ Hz}$
H-5	~7.4 - 7.6	Doublet (d)	$J_{\text{H5-H4}} \approx 3\text{-}4\text{ Hz}$
-CHF ₂	~6.5 - 7.0	Triplet (t)	$^2J_{\text{H-F}} \approx 50\text{-}55\text{ Hz}$

Interpretation and Rationale:

The chemical shifts of the thiazole protons (H-4 and H-5) are influenced by the electron-withdrawing nature of the nitrogen and sulfur atoms in the ring, as well as the difluoromethyl group at the 2-position. These protons are anticipated to appear in the downfield region typical for aromatic and heteroaromatic protons. The coupling between H-4 and H-5 is a characteristic feature of the thiazole ring, with a small coupling constant of approximately 3-4 Hz.

The proton of the difluoromethyl group is expected to resonate as a triplet due to coupling with the two equivalent fluorine atoms ($^2J_{\text{H-F}}$). The magnitude of this coupling constant is typically large, in the range of 50-55 Hz. The chemical shift of this proton is significantly influenced by the two attached fluorine atoms and the adjacent thiazole ring.

The carbon-13 NMR spectrum will provide information on the carbon skeleton of the molecule.

Carbon	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (Hz)
C-2	~160 - 165	Triplet (t)	$^1J_{C-F} \approx 230\text{-}240$ Hz
C-4	~143 - 145	Singlet (s)	-
C-5	~120 - 122	Singlet (s)	-
-CHF ₂	~110 - 115	Triplet (t)	$^1J_{C-F} \approx 235\text{-}245$ Hz

Interpretation and Rationale:

The C-2 carbon, directly attached to the electronegative nitrogen and sulfur atoms, as well as the difluoromethyl group, is expected to be the most downfield signal in the thiazole ring. It will appear as a triplet due to the large one-bond coupling to the two fluorine atoms ($^1J_{C-F}$). The carbon of the difluoromethyl group itself will also be a triplet with a similarly large coupling constant. The C-4 and C-5 carbons of the thiazole ring are expected to appear as singlets in a proton-decoupled ^{13}C NMR spectrum.

Fluorine-19 NMR is a highly sensitive technique that provides specific information about the fluorine environment in the molecule.

Fluorine	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (Hz)
-CHF ₂	~ -90 to -130	Doublet (d)	$^2J_{F-H} \approx 50\text{-}55$ Hz

Interpretation and Rationale:

The ^{19}F NMR spectrum is expected to show a single resonance for the two equivalent fluorine atoms of the difluoromethyl group. This signal will appear as a doublet due to coupling with the geminal proton ($^2J_{F-H}$), with a coupling constant that mirrors the one observed in the ^1H NMR spectrum. The chemical shift is predicted to be in the typical range for difluoromethyl groups attached to a carbon atom.

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in a molecule through their characteristic vibrational frequencies.

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
C-H stretching (thiazole)	3100 - 3000	Medium
C-H stretching (-CHF ₂)	3000 - 2900	Medium
C=N stretching (thiazole)	1620 - 1580	Medium to Strong
C=C stretching (thiazole)	1550 - 1450	Medium to Strong
C-F stretching	1150 - 1050	Strong

Interpretation and Rationale:

The IR spectrum of **2-(Difluoromethyl)thiazole** is expected to be dominated by strong absorptions corresponding to the C-F stretching vibrations of the difluoromethyl group. The characteristic stretching vibrations of the thiazole ring, including C=N and C=C bonds, will also be present in the fingerprint region. The C-H stretching vibrations for both the thiazole ring and the difluoromethyl group will appear at higher wavenumbers.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Ion	Predicted m/z	Interpretation
[M] ⁺	135.00	Molecular Ion
[M - F] ⁺	116.00	Loss of a fluorine radical
[M - CHF ₂] ⁺	84.00	Loss of the difluoromethyl radical
[C ₃ H ₂ NS] ⁺	84.00	Thiazole ring fragment
[CHF ₂] ⁺	51.01	Difluoromethyl cation

Interpretation and Rationale:

The electron ionization (EI) mass spectrum of **2-(Difluoromethyl)thiazole** is expected to show a molecular ion peak at an m/z corresponding to its molecular weight. Common fragmentation pathways would likely involve the loss of a fluorine atom or the entire difluoromethyl group. The thiazole ring itself is relatively stable and is expected to be a prominent fragment.

Hypothetical Experimental Protocols

The following are standard protocols for the acquisition of spectroscopic data for a compound like **2-(Difluoromethyl)thiazole**.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **2-(Difluoromethyl)thiazole** in 0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a 5 mm NMR tube.
- **^1H NMR:** Acquire the spectrum on a 400 MHz or higher field NMR spectrometer. Use a standard pulse sequence with a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR:** Acquire the spectrum on the same instrument using a proton-decoupled pulse sequence (e.g., zgpg30). A larger number of scans will be required due to the lower natural abundance of ^{13}C .
- **^{19}F NMR:** Acquire the spectrum on a spectrometer equipped with a fluorine probe. Use a standard pulse sequence, and reference the spectrum to an external standard (e.g., CFCl_3).

Infrared (IR) Spectroscopy

- **Sample Preparation:** For a liquid sample, a thin film can be prepared between two NaCl or KBr plates. For a solid sample, a KBr pellet can be prepared by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk.
- **Data Acquisition:** Record the spectrum using a Fourier Transform Infrared (FTIR) spectrometer over the range of $4000\text{-}400\text{ cm}^{-1}$.

Mass Spectrometry (MS)

- **Sample Introduction:** Introduce a dilute solution of the sample in a volatile solvent (e.g., methanol, acetonitrile) into the mass spectrometer via direct infusion or through a gas chromatograph (GC-MS).
- **Ionization:** Use electron ionization (EI) at 70 eV to generate the mass spectrum.
- **Data Acquisition:** Acquire the spectrum over a suitable m/z range (e.g., 20-200 amu).

Visualization of Predicted NMR Correlations

The following diagram illustrates the key predicted NMR correlations for **2-(Difluoromethyl)thiazole**.

Caption: Predicted NMR chemical shifts for **2-(Difluoromethyl)thiazole**.

Conclusion

While direct experimental spectroscopic data for **2-(Difluoromethyl)thiazole** is not readily available in the public domain, a comprehensive and scientifically sound prediction of its NMR, IR, and Mass spectra can be achieved through the analysis of closely related analogs and the application of fundamental spectroscopic principles. This guide provides researchers with a robust framework for the identification and characterization of this important heterocyclic compound, facilitating its further investigation and application in various fields of chemical science.

References

- At this time, no direct references for the complete spectroscopic data of **2-(Difluoromethyl)thiazole** could be located in publicly accessible databases and literature.
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